

"3-(Piperidin-4-yl)indolin-2-one hydrochloride" solubility and stability issues

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Compound of Interest

Compound Name: 3-(Piperidin-4-yl)indolin-2-one hydrochloride

Cat. No.: B1322349

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Technical Support Center: 3-(Piperidin-4-yl)indolin-2-one hydrochloride

Welcome to the technical support center for **3-(Piperidin-4-yl)indolin-2-one hydrochloride** (CAS: 79098-85-4). This guide is designed for researchers, scientists, and drug development professionals to address common questions and challenges related to the solubility and stability of this compound. Given that detailed public data is limited, this resource focuses on providing robust methodologies and troubleshooting frameworks to enable you to characterize the compound effectively in your own laboratory settings.

Frequently Asked Questions (FAQs)

Q1: What are the general solubility characteristics of **3-(Piperidin-4-yl)indolin-2-one hydrochloride**?

A1: As a hydrochloride salt, the compound is expected to have enhanced aqueous solubility compared to its free base form. The protonated piperidine ring increases its polarity. However, the indolin-2-one core is largely hydrophobic, which may limit its solubility in purely aqueous solutions.^[1] It is anticipated to be more soluble in polar organic solvents like DMSO, ethanol, and methanol.^[1] The ultimate solubility in any given solvent system must be determined experimentally.

Q2: How does pH influence the solubility of this compound?

A2: The solubility of **3-(Piperidin-4-yl)indolin-2-one hydrochloride** is expected to be pH-dependent. In acidic to neutral conditions (pH 1-7.4), the piperidine nitrogen remains protonated, favoring solubility in aqueous media. As the pH becomes more basic, the compound will deprotonate to its less soluble free base form, potentially leading to precipitation.

Q3: What are the recommended storage conditions for this compound?

A3: For solid material, storage in a tightly sealed container under an inert atmosphere at room temperature or refrigerated (2-8°C) in a dry place is recommended to prevent moisture uptake and potential degradation.^[2] Solutions should be freshly prepared. If storage of solutions is necessary, they should be kept at low temperatures (-20°C or -80°C) and protected from light to minimize degradation. Stability in solution is highly dependent on the solvent and should be experimentally verified.

Q4: What are the likely degradation pathways for this molecule?

A4: While specific degradation pathways have not been extensively published, potential routes based on its structure include:

- Hydrolysis: The lactam (amide) bond in the indolin-2-one ring could be susceptible to hydrolysis under strong acidic or basic conditions, leading to ring-opening.
- Oxidation: The piperidine and indoline rings may be susceptible to oxidation, especially if exposed to air, light, or oxidizing agents.
- Dissociation: In certain solvents, the hydrochloride salt can dissociate, potentially leading to the less stable free base.^[3]

Troubleshooting Guides

Issue 1: Poor Solubility or Precipitation in Aqueous Buffer

- Symptom: The compound fails to dissolve completely or precipitates out of an aqueous buffer (e.g., PBS pH 7.4).
- Possible Causes & Solutions:
 - Insufficient Acidity: The buffer pH may be too high, causing conversion to the less soluble free base.
 - Action: Attempt dissolution in a more acidic buffer (e.g., pH 4-6) or in dilute HCl.
 - Low Intrinsic Solubility: The compound's intrinsic aqueous solubility may be low even in its salt form.
 - Action: Prepare a concentrated stock solution in an organic solvent like DMSO or ethanol and then dilute it into the aqueous buffer. Be mindful of the final percentage of the organic solvent, as it can impact experimental results.
 - Common Ion Effect: If the buffer contains chloride ions, it could slightly suppress the dissolution of the hydrochloride salt. This is usually a minor effect.

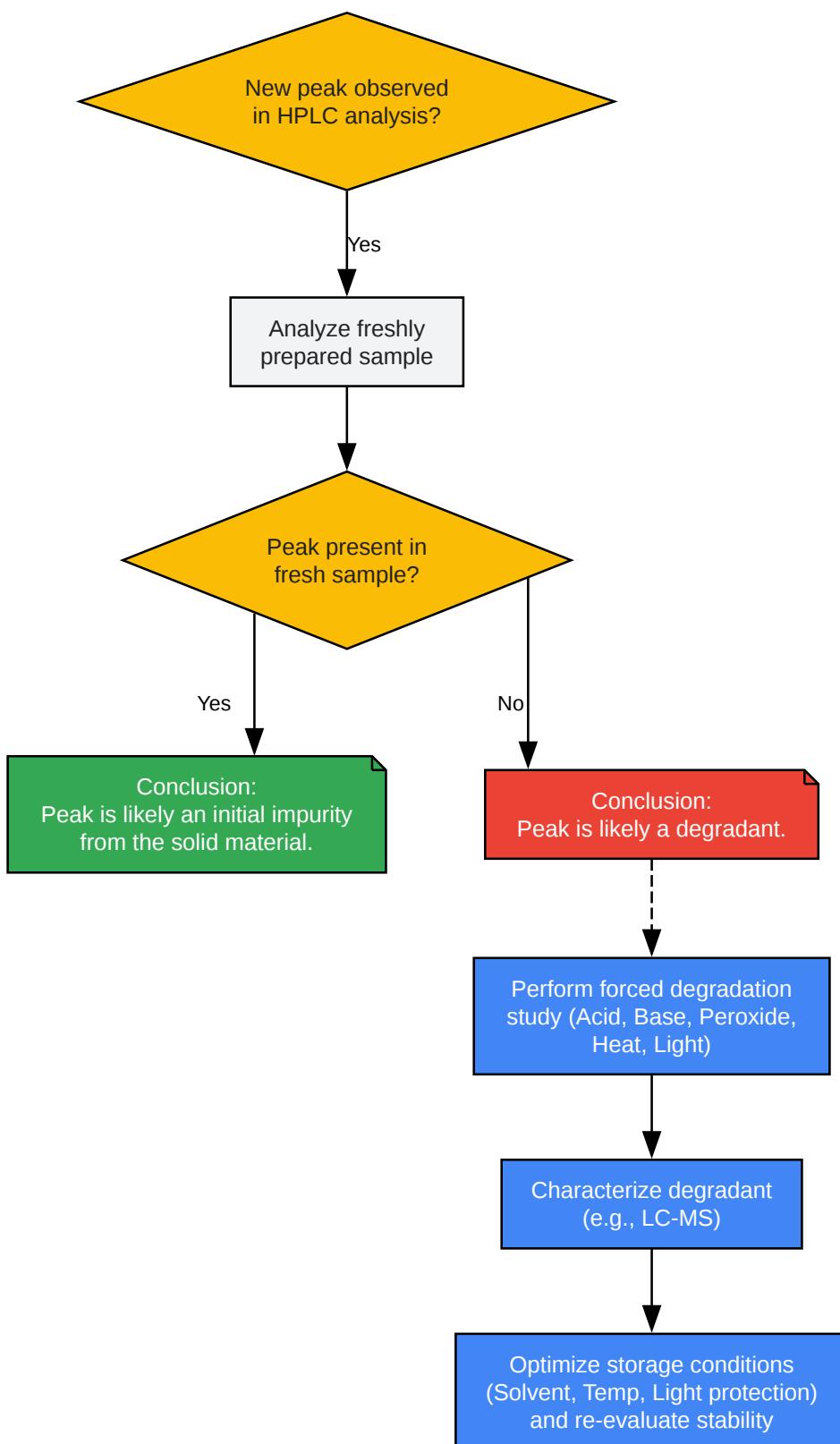
Issue 2: Appearance of New Peaks in HPLC Analysis of a Stored Solution

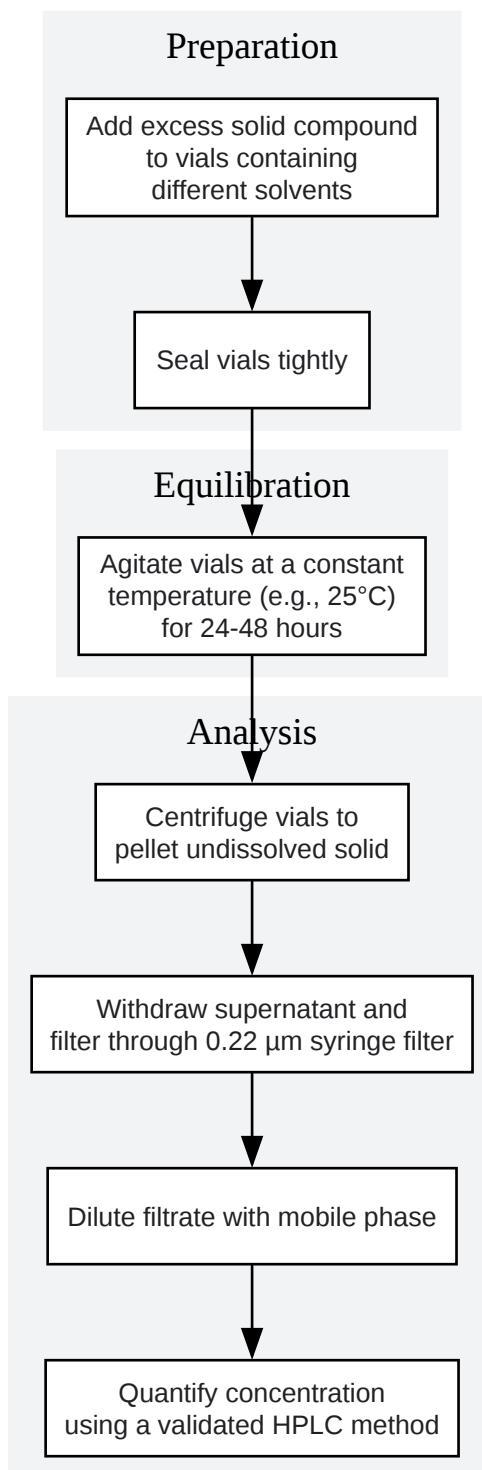
- Symptom: Upon re-analyzing a solution after storage, new impurity peaks are observed in the chromatogram.
- Possible Causes & Solutions:
 - Chemical Degradation: The compound is unstable in the chosen solvent and storage conditions.
 - Action: Perform a forced degradation study (see Experimental Protocols) to identify potential degradants. This will help in developing a stability-indicating analytical method.
 - Mitigation: Prepare solutions fresh whenever possible. If storage is required, store at -80°C and protect from light. Evaluate the stability over a shorter time course (e.g., 24h) to determine an acceptable window for use.

- Solvent Interaction: The solvent may be reacting with the compound.
 - Action: Test stability in a range of pharmaceutically acceptable solvents to find the most suitable one.

Logical Troubleshooting Flow for Stability Issues

The following diagram outlines a logical workflow for troubleshooting unexpected analytical results suggesting compound instability.





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